

An In-depth Technical Guide to Dibenzanthrone (Violanthrone)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dibenzanthrone*

Cat. No.: *B1683561*

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Introduction

Dibenzanthrone, more systematically known as violanthrone, is a large, planar polycyclic aromatic hydrocarbon and a prominent member of the vat dye family.^[1] Its rigid, conjugated structure is responsible for its intense color and high stability, making it a compound of significant interest in materials science and as a precursor for other functional dyes.^{[1][2]} This guide provides a comprehensive overview of its chemical identity, synthesis, key properties, and relevant experimental protocols.

Part 1: Core Chemical Identification

Precise identification of a chemical entity is fundamental for research and regulatory purposes.

Dibenzanthrone is registered under CAS number 116-71-2.^{[1][2][3][4][5][6][7]} It is crucial to distinguish it from its isomer, isoviolanthrone, which has a different spatial arrangement and CAS number (128-64-3).^{[1][8][9]}

Table 1: Chemical Identifiers for Dibenzanthrone (Violanthrone)

Identifier	Value	Source
CAS Number	116-71-2	[1][3][4][7]
Preferred IUPAC Name	Anthra[10,1,2-cde]benzo[rst]pentaphene-5,10-dione	[1]
Other Names	Violanthrone, Tinon Dark Blue BOA, Ahcovat Dark Blue BO	[1]
Molecular Formula	C ₃₄ H ₁₆ O ₂	[1][3][4]
Molecular Weight	456.49 g/mol	[3]
InChI	InChI=1S/C34H16O2/c35-33-25-7-3-1-5-17(25)19-9-11-21-22-12-10-20-18-6-2-4-8-26(18)34(36)28-16-14-24(30(22)32(20)28)23-13-15-27(33)31(19)29(21)23/h1-16H	[1][3]
InChIKey	YKSGNOMLAIJTLT-UHFFFAOYSA-N	[1][3]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C3=C4C(=CC=C5C4=C(C=C3)C6=C7C5=CC=C8C7=C(C=C6)C9=CC=CC=C9C8=O)C2=O</chem>	[1][3]
EC Number	204-152-0	[1][4]
PubChem CID	8317	[1]

Part 2: Synthesis and Chemical Properties

Synthesis of Dibenzanthrone

The primary industrial synthesis of **dibenzanthrone** involves the potash fusion of benzanthrone.[2][6] This process, however, can lead to the formation of byproducts such as isoviolanthrone and 4-hydroxybenzanthrone.[2][6] For higher purity, a two-step process is often

employed, starting with the coupling of two benzanthrone molecules to form 4,4'-bibenzanthronyl, followed by an alkaline or acid-catalyzed ring closure.[\[2\]](#)[\[6\]](#)[\[10\]](#)

Experimental Protocol: High-Purity Synthesis of **Dibenzanthrone**

Objective: To synthesize high-purity violanthrone from 4,4'-bibenzanthronyl.

Materials:

- 4,4'-bibenzanthronyl
- Sulfuric acid (concentrated)
- Manganese dioxide (or other oxidizing agent)
- Sodium hydrogen sulfite
- Appropriate solvents for purification (e.g., high-boiling point solvents like naphthalene)[\[2\]](#)[\[6\]](#)

Methodology:

- Ring Closure: In a suitable reaction vessel, dissolve 4,4'-bibenzanthronyl in concentrated sulfuric acid.
- Oxidation: Gradually add an oxidizing agent, such as manganese dioxide, to the solution while maintaining a controlled temperature. This facilitates the oxidative cyclization to form the violanthrone structure.[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Quenching and Precipitation: Carefully pour the reaction mixture into a large volume of water to precipitate the crude violanthrone.
- Purification: The crude product can be purified by washing with water and then treating with a reducing agent like sodium hydrogen sulfite to remove any over-oxidized quinone byproducts.[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Recrystallization: Further purification can be achieved by recrystallization from a high-boiling point solvent.

Chemical and Physical Properties

Dibenzanthrone is a dark blue to black solid with a high melting point and low solubility in water and common organic solvents.^{[1][2][5]} Its planarity and extensive π -conjugation contribute to its strong intermolecular interactions and thermal stability.

Table 2: Physical and Chemical Properties of Dibenzanthrone

Property	Value	Source
Appearance	Dark blue to black solid/powder	^{[1][2][4][5]}
Melting Point	492 °C (decomposes)	^[1]
Density	1.53 g/cm ³	^[1]
Solubility	Insoluble in water	^[2]
Purity	Typically >98% for commercial grades	^{[3][5]}

Part 3: Applications and Relevance in Research

Dibenzanthrone's primary application is as a vat dye, where its insoluble form is reduced to a soluble leuco form for application to textiles, and then re-oxidized to the insoluble pigment.^[1] It also serves as a crucial intermediate in the synthesis of other advanced dyes.^{[2][6]} For instance, the alkylation of the 16,17-dihydroxyviolanthrone derivative leads to the production of highly sought-after navy-blue to brilliant-green vat dyes, such as Indanthren Brilliant Green B.^{[2][6][10]}

In the realm of materials science, the rigid, electron-rich structure of **dibenzanthrone** makes it an interesting candidate for research into organic electronics and charge-transporting materials.

Part 4: Visualization of Synthesis Pathway

The following diagram illustrates the synthetic route from benzanthrone to **dibenzanthrone** and its subsequent derivatization to Caledon Jade Green.



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Caption: Synthesis pathway of **Dibenzanthrone** and a key derivative.

Conclusion

Dibenzanthrone (violanthrone) is a foundational molecule in the field of organic colorants with a well-established chemical identity and synthetic methodology. Its robust structure and rich chemistry continue to make it a valuable platform for the development of new materials and functional dyes. This guide provides the essential technical information for researchers and professionals working with this important compound.

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References

- 1. Violanthrone - Wikipedia [en.wikipedia.org]
- 2. DIBENZANTHRONE CAS#: 116-71-2 [m.chemicalbook.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. lookchem.com [lookchem.com]
- 5. nbinno.com [nbinno.com]
- 6. DIBENZANTHRONE | 116-71-2 [chemicalbook.com]
- 7. Violanthrone - CAS 116-71-2 - City Chemical LLC. [citychemical.com]
- 8. Isoviolanthrone [webbook.nist.gov]

- 9. Isoviolanthrone | C₃₄H₁₆O₂ | CID 67189 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. DIBENZANTHRONE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dibenzanthrone (Violanthrone)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683561#dibenzanthrone-cas-number-and-chemical-identifiers]

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